

# BMS-204352: A Technical Guide to its Chemical Structure and Properties

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## Compound of Interest

Compound Name: Bms 204352

Cat. No.: B1672837

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## Introduction

BMS-204352, also known as Flindokalner or Maxipost, is a fluoro-oxindole compound that has been extensively investigated for its neuroprotective properties. It is a potent activator of large-conductance calcium-activated potassium (maxi-K or BK) channels and also modulates neuronal KCNQ (Kv7) channels.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical structure, physicochemical and biological properties, and key experimental methodologies related to BMS-204352.

## Chemical Structure and Physicochemical Properties

BMS-204352 is a chiral molecule, with the (S)-(+)-enantiomer being the more active form.<sup>[2]</sup> Its chemical and physical properties are summarized in the tables below.

### Table 1: Chemical Identification of BMS-204352

Identifier	Value
IUPAC Name	(3S)-3-(5-chloro-2-methoxyphenyl)-3-fluoro-6-(trifluoromethyl)-1H-indol-2-one[3]
Synonyms	Flindokalner, Maxipost, (+)-BMS 204352[1][4]
CAS Number	187523-35-9[4]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> ClF <sub>4</sub> NO <sub>2</sub> [4]
SMILES	FC(F)(F)C1=CC=C(--INVALID-LINK--(C2=C(OC)C=CC(Cl)=C2)C(N3)=O)C3=C1[4]
InChI	InChI=1S/C16H10ClF4NO2/c1-24-13-5-3-9(17)7-11(13)15(18)10-4-2-8(16(19,20)21)6-12(10)22-14(15)23/h2-7H,1H3,(H,22,23)/t15-m/s1[4]

**Table 2: Physicochemical Properties of BMS-204352**

Property	Value
Molecular Weight	359.7 g/mol [4]
Appearance	White to off-white solid
Solubility	Soluble in DMSO[4]
Purity	≥98%[4]
λ <sub>max</sub>	211 nm[4]

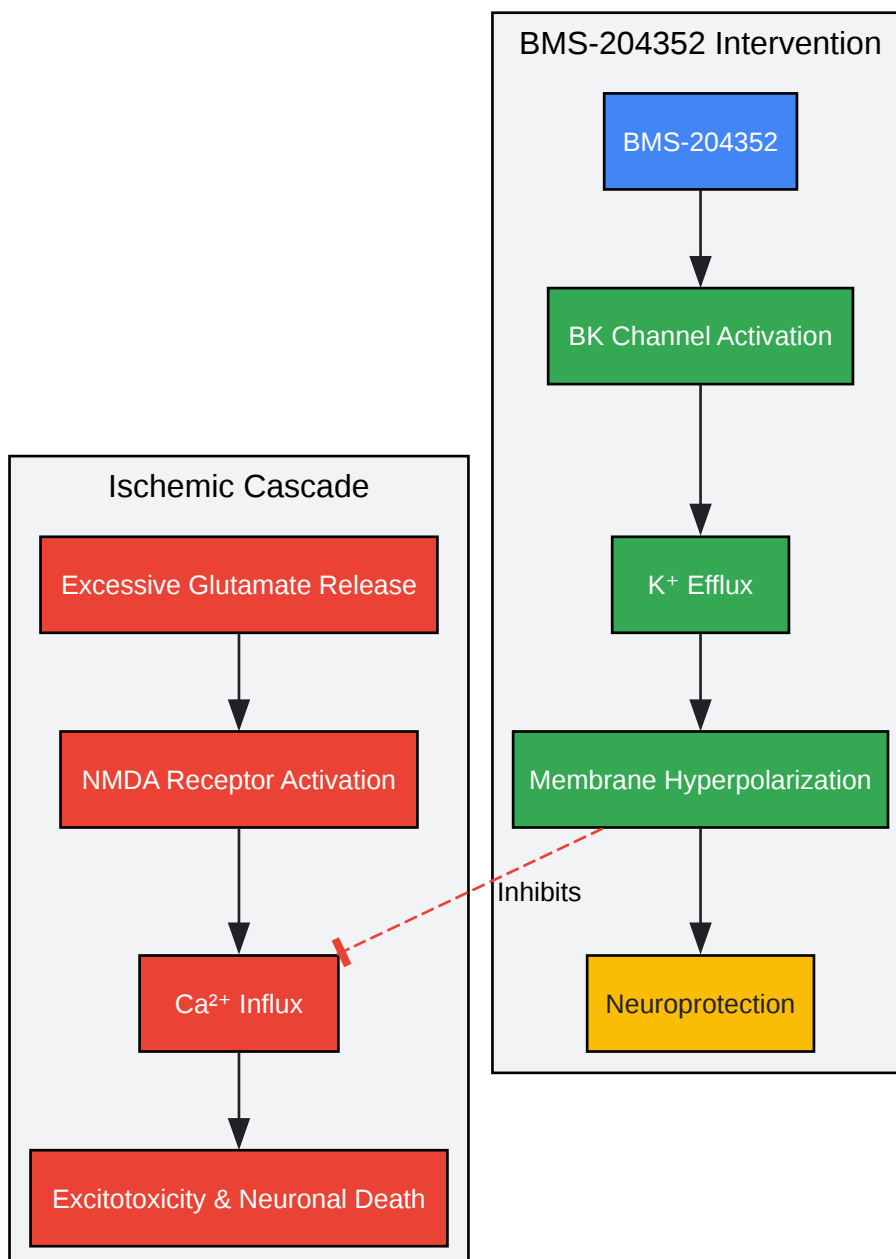
## Biological Properties and Mechanism of Action

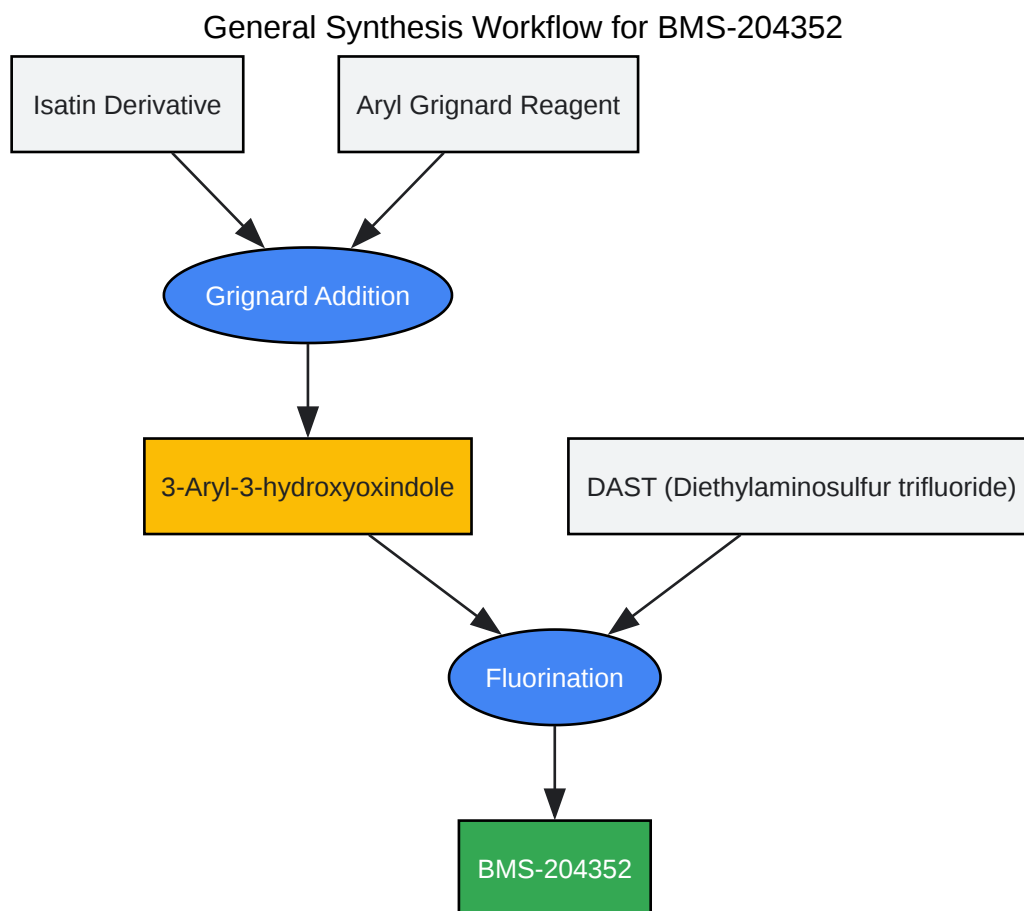
BMS-204352 is a potent opener of two main types of neuronal potassium channels: the large-conductance calcium-activated (BK) channels and the voltage-gated KCNQ (Kv7) channels.[5] The opening of these channels leads to an efflux of potassium ions from the neuron, causing hyperpolarization of the cell membrane. This hyperpolarization makes the neuron less excitable and reduces the likelihood of firing action potentials.

In the context of ischemic stroke, excessive glutamate release leads to an influx of calcium ions into neurons, a key step in the excitotoxic cascade that results in neuronal death. By activating BK channels, which are also sensitive to intracellular calcium levels, BMS-204352 enhances a natural neuroprotective mechanism. The resulting hyperpolarization counteracts the excessive depolarization caused by the excitotoxic insult, thereby reducing calcium influx and protecting the neuron from cell death.[6]

## Signaling Pathway of BMS-204352 in Neuroprotection

## Mechanism of Neuroprotection by BMS-204352





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